

4-(tert-Butyl)-2-iodophenol stability and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(tert-Butyl)-2-iodophenol

Cat. No.: B1277556

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An In-depth Technical Guide to the Stability and Storage of **4-(tert-Butyl)-2-iodophenol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-(tert-Butyl)-2-iodophenol**. Due to the limited availability of specific stability and degradation data for this compound in publicly accessible literature, this guide combines direct supplier recommendations with established principles for the handling of substituted phenols and iodo-aromatic compounds. The information herein is intended to provide researchers, scientists, and drug development professionals with a robust framework for the safe and effective storage and handling of **4-(tert-Butyl)-2-iodophenol** to maintain its integrity for research and development activities.

Introduction

4-(tert-Butyl)-2-iodophenol is a substituted aromatic compound with potential applications in organic synthesis and medicinal chemistry. As with any specialized chemical reagent, understanding its stability profile is critical for ensuring the reliability and reproducibility of experimental results. Improper storage and handling can lead to degradation, introducing impurities that may compromise research outcomes. This document outlines the best practices for the storage and handling of **4-(tert-Butyl)-2-iodophenol**, based on available data and general chemical knowledge of related substances.

Chemical Properties

A summary of the key chemical properties of **4-(tert-Butyl)-2-iodophenol** is presented in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₃ IO
Molecular Weight	276.11 g/mol
Appearance	Solid
Storage Temperature	2-8°C ^[1]

Stability Profile

While specific experimental studies on the stability of **4-(tert-Butyl)-2-iodophenol** are not readily available, its structure as a substituted iodophenol suggests several potential pathways for degradation.

3.1. General Considerations for Phenols

Phenolic compounds are susceptible to oxidation, which can be accelerated by exposure to air (oxygen), light, and certain metals. This often results in the formation of colored impurities. They are also weakly acidic and can react with strong bases.

3.2. Considerations for Iodo-Aromatic Compounds

The carbon-iodine bond in aromatic compounds can be susceptible to cleavage, particularly in the presence of light (photolysis) or heat. This can lead to the formation of de-iodinated byproducts or other degradation products.

3.3. Incompatible Materials

Based on the general reactivity of phenols and iodo-aromatics, it is prudent to avoid storing **4-(tert-Butyl)-2-iodophenol** with the following:

- Strong Oxidizing Agents: Can lead to rapid degradation and potentially hazardous reactions.

- Strong Bases: May react with the acidic phenolic hydroxyl group.
- Certain Metals: Some metals can catalyze the oxidation of phenols.

Recommended Storage and Handling

To ensure the long-term stability and integrity of **4-(tert-Butyl)-2-iodophenol**, the following storage and handling procedures are recommended.

4.1. Storage Conditions

A summary of recommended storage conditions is provided in the table below.

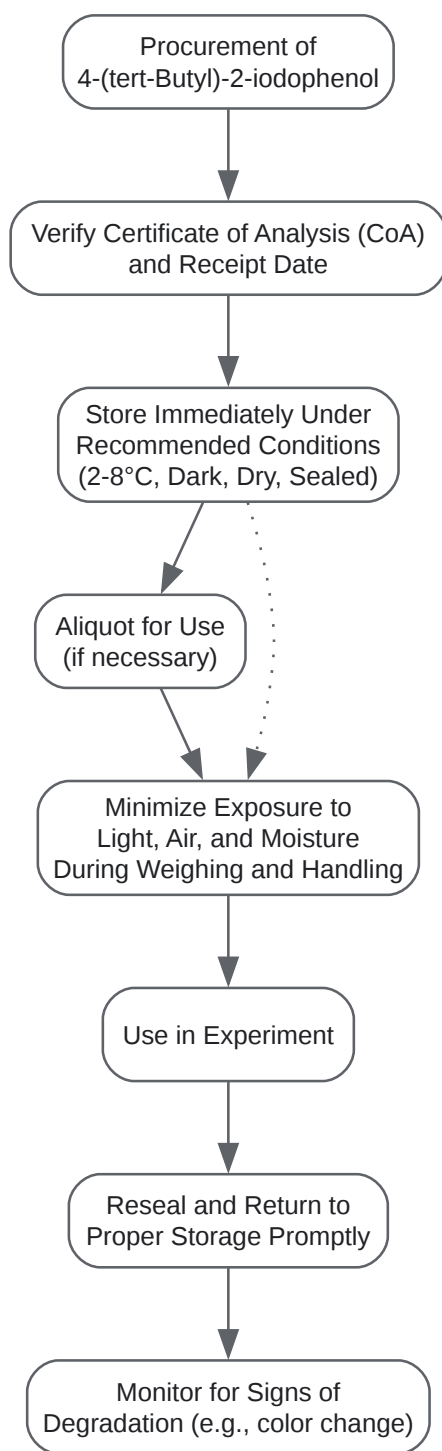
Parameter	Recommendation	Rationale
Temperature	2-8°C[1]	Reduces the rate of potential degradation reactions.
Light	Keep in a dark place[1]	Prevents light-induced degradation (photolysis).
Atmosphere	Sealed in dry conditions[1]	Minimizes exposure to moisture and atmospheric oxygen.
Container	Tightly sealed, inert material	Prevents contamination and reaction with container materials.

4.2. Handling

General safe handling practices for chemical reagents should be followed. It is advisable to handle this compound in a well-ventilated area, such as a chemical fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.

Logical Workflow for Ensuring Stability

The following diagram illustrates the logical workflow for maintaining the stability of **4-(tert-Butyl)-2-iodophenol** from procurement to use.



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Caption: Logical workflow for maintaining chemical stability.

Potential Degradation Pathway Considerations

Without specific experimental data, a hypothetical degradation pathway can be inferred based on the chemical nature of substituted phenols. The following diagram illustrates potential areas of instability on the molecule.

Caption: Potential sites of molecular instability.

Conclusion

The stability of **4-(tert-Butyl)-2-iodophenol** is best maintained by strict adherence to recommended storage conditions, specifically refrigeration at 2-8°C in a dark, dry, and sealed environment. While detailed degradation studies are not widely published, understanding the general sensitivities of substituted phenols and iodo-aromatic compounds allows for the implementation of effective handling and storage protocols. By following the guidelines outlined in this document, researchers can minimize the risk of chemical degradation and ensure the quality of their starting materials, leading to more reliable and reproducible scientific outcomes.

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References

- 1. kelid1.ir [kelid1.ir]
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